

Operational Guide: Safe Disposal of (1-(Trifluoromethyl)cyclopropyl)methanamine

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Compound of Interest

Compound Name:	(1-(Trifluoromethyl)cyclopropyl)methanamine
CAS No.:	847926-83-4
Cat. No.:	B1532858

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Executive Summary: Immediate Directives

(1-(Trifluoromethyl)cyclopropyl)methanamine (CAS: 112738-68-8) represents a unique disposal challenge due to its dual nature: it is a strained organic amine (corrosive, reactive) and a fluorinated compound (persistent, HF-generating upon combustion).^[1]

CRITICAL PROHIBITIONS:

- **NO DRAIN DISPOSAL:** Strictly prohibited.^[1] The trifluoromethyl () group is resistant to hydrolysis and will persist in water systems.^[1]
- **NO ACID MIXING:** Do not add to general "Acid Waste" streams.^[1] The amine function will react exothermically, and the cyclopropyl ring is susceptible to violent ring-opening in the presence of strong Bronsted acids.

- NO STANDARD INCINERATION: Must be flagged as "Halogenated Waste" to ensure incineration occurs in a facility equipped with hydrogen fluoride (HF) scrubbers.[\[1\]](#)

Chemical Profile & Hazard Identification

Effective disposal begins with accurate identification.[\[1\]](#) This compound is a high-value building block often used as a bioisostere in drug development.[\[1\]](#) Its disposal profile is dictated by the flammability of the amine and the thermal stability of the carbon-fluorine bonds.[\[1\]](#)

Table 1: Physicochemical & Regulatory Data

Parameter	Specification	Operational Implication
Chemical Name	(1-(Trifluoromethyl)cyclopropyl)methanamine	Official manifest name.
CAS Number	112738-68-8 (Free Base) 1783418-59-6 (HCl Salt)	Verify specific form before disposal. [1]
Molecular Formula		High Fluorine content (~40% by mass). [1]
Physical State	Liquid (Free Base) / Solid (Salt)	Determines waste container type. [1]
UN Number	UN 2734 (Polyamines, liquid, corrosive, flammable, n.o.s.)	Required for transport labeling. [1]
RCRA Waste Codes	D001 (Ignitable), D002 (Corrosive)	US EPA classification for hazardous waste. [1]
GHS Hazards	H226 (Flammable), H314 (Skin Corr.) [1] 1B)	Requires flame-resistant PPE and fume hood handling. [1]

Operational Disposal Workflow

The following decision matrix is designed to prevent cross-contamination of waste streams and ensure regulatory compliance.

Phase A: Segregation & Stabilization

The Scientific Logic: Standard organic waste streams are often incinerated at temperatures sufficient for hydrocarbons but insufficient to safely manage high loads of fluorinated compounds.^[1] Furthermore, the combustion of the

group generates Hydrogen Fluoride (HF) and Carbonyl Fluoride (

).^[1] If sent to a non-halogenated incinerator, these byproducts can corrode the combustion chamber and bypass standard scrubbers, leading to toxic emissions.

Protocol:

- Select Container: Use High-Density Polyethylene (HDPE) carboys.^[1] Glass is acceptable but poses a breakage risk.^[1] Avoid metal containers due to the corrosive amine nature.^[1]
- Segregate:
 - Stream A (Halogenated Organics): This is the ONLY correct stream.^[1]
 - Incompatibility Check: Ensure the carboy does not contain strong acids (, , acid chlorides, or strong oxidizers (, ,).^[1]
- Dilution (Optional but Recommended): If disposing of the pure free base, dilute to <10% concentration using a compatible solvent (e.g., Ethanol or Dichloromethane) to reduce flammability and corrosivity risks during transport.^[1]

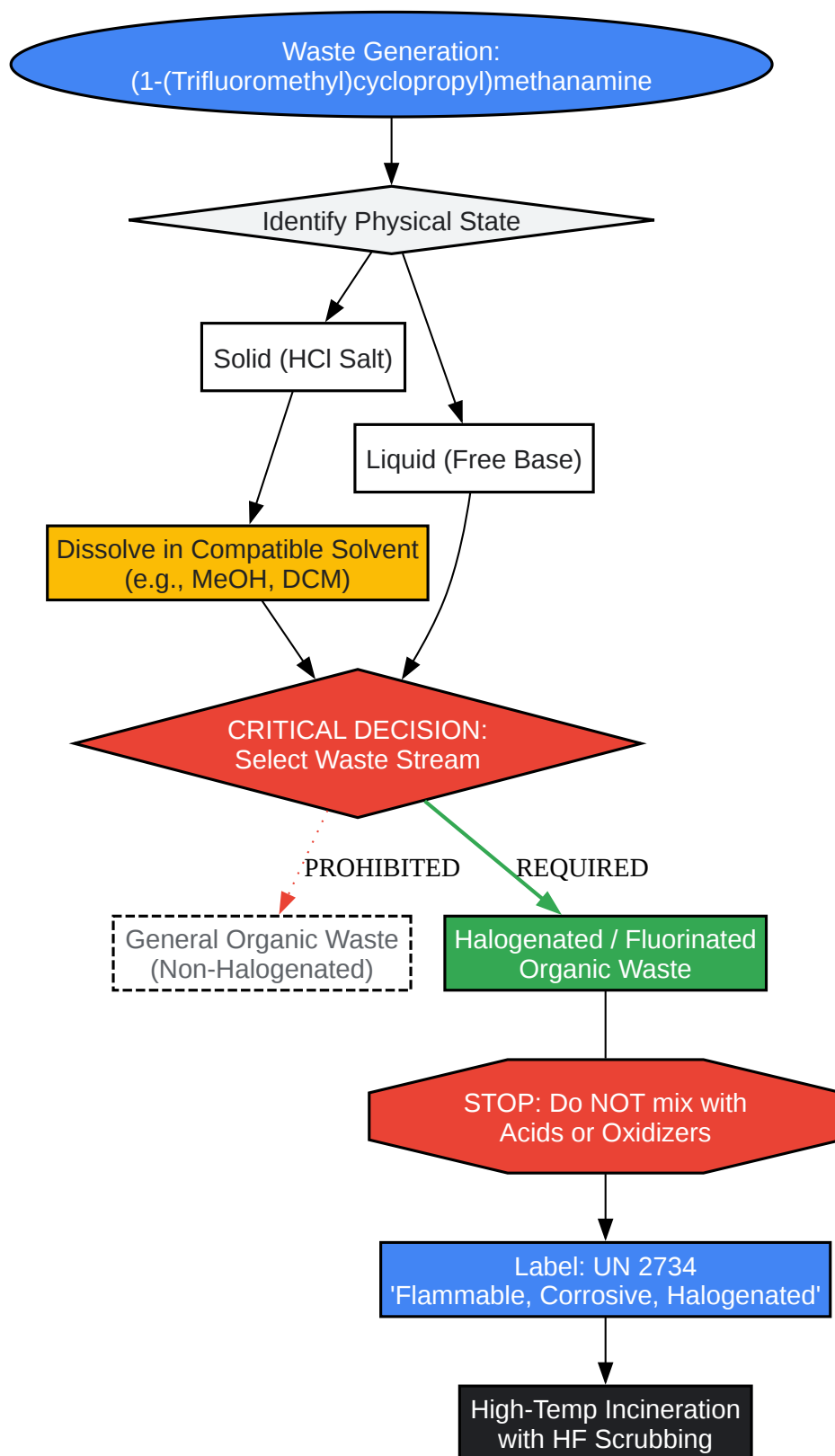
Phase B: Labeling & Handover

Labeling Requirement: The tag must explicitly state:

“

"FLAMMABLE, CORROSIVE, HALOGENATED ORGANIC WASTE" Contains: **(1-(Trifluoromethyl)cyclopropyl)methanamine**

Disposal Decision Matrix (Visualization)



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Figure 1: Decision logic for the safe segregation and disposal of trifluoromethyl-substituted amines.

Emergency Spill Procedures

In the event of a spill outside of containment, immediate action is required to prevent exposure and infrastructure damage.

- Evacuate & Ventilate: The free base is volatile and corrosive.^[1] Clear the area.
- PPE: Full face shield, nitrile gloves (double gloved), and lab coat.^[1] Respiratory protection (ABEK filter) is required if outside a fume hood.^[1]
- Containment:
 - Do NOT use water initially.^{[1][2]} Water may spread the hydrophobic liquid.^[1]
 - Absorb: Use dry sand, vermiculite, or a commercial "Organic/Basic" spill kit.^[1]
 - Neutralization: If available, treat the absorbed spill with a weak acid neutralizer (e.g., Citric Acid powder) only after the bulk liquid is absorbed, to minimize thermal reaction.^[1]
- Disposal of Spill Debris: Collect all absorbent material into a wide-mouth jar. Label as "Hazardous Waste: Amine Contaminated Debris (Fluorinated)."^[1]

References & Authority

- PubChem.Compound Summary: 1-(Trifluoromethyl)cyclopropanamine (CAS 112738-68-8).^{[1][3]} National Library of Medicine.^[1] [\[Link\]](#)^[1]
- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Codes D001, D002.^[1][\[Link\]](#)^[1]
- National Research Council.Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards.^[1] National Academies Press.^[1] [\[Link\]](#)
- Oakwood Chemical.Safety Data Sheet: 1-Trifluoromethyl-1-cyclopropylamine.^{[1][3]}[\[Link\]](#) (Search CAS: 112738-68-8)^[1]

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Sources

- 1. a-Cyclopropyl-a-methyl-2-(trifluoromethyl)benzenemethanol | C₁₂H₁₃F₃O | CID 62800818 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Laboratory Waste Disposal Safety Protocols | NSTA [nsta.org]
- 3. 1-(Trifluoromethyl)cyclopropanamine | C₄H₆F₃N | CID 11651197 - PubChem [pubchem.ncbi.nlm.nih.gov]
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